

Metabolic Pathway of ϵ -Caprolactone in Biological Systems: A Technical Guide

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Compound of Interest

Compound Name: **Caprolactone**

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This technical guide provides a comprehensive overview of the metabolic pathways of ϵ -caprolactone in biological systems. The primary focus is on the well-documented microbial degradation of poly(ϵ -caprolactone) (PCL), a synthetic polyester, and the subsequent catabolism of its monomer unit, ϵ -caprolactone. Additionally, this guide touches upon the current understanding of ϵ -caprolactone's fate in mammalian systems, an area of increasing interest for drug delivery and biomaterial applications.

Microbial Metabolism of ϵ -Caprolactone

The biodegradation of PCL by a diverse range of microorganisms is a key area of research in environmental science and biotechnology.^{[1][2][3]} The metabolic pathway can be broadly divided into two main stages: extracellular hydrolysis of the polymer and intracellular catabolism of the resulting monomers and oligomers.

Extracellular Hydrolysis of Poly(ϵ -caprolactone)

The initial and rate-limiting step in the microbial metabolism of PCL is the enzymatic hydrolysis of the polymer's ester bonds.^{[2][4]} This process is carried out by extracellular enzymes secreted by various bacteria and fungi.

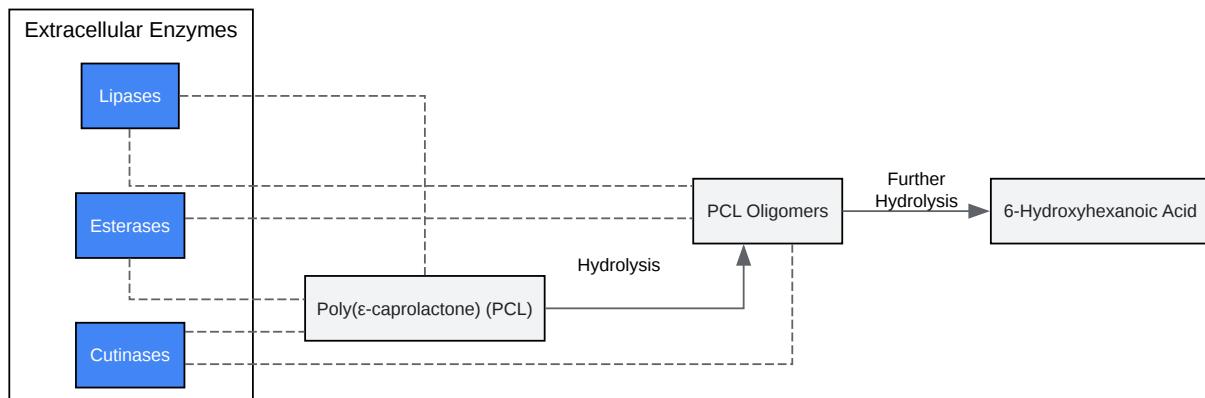
Key Enzymes:

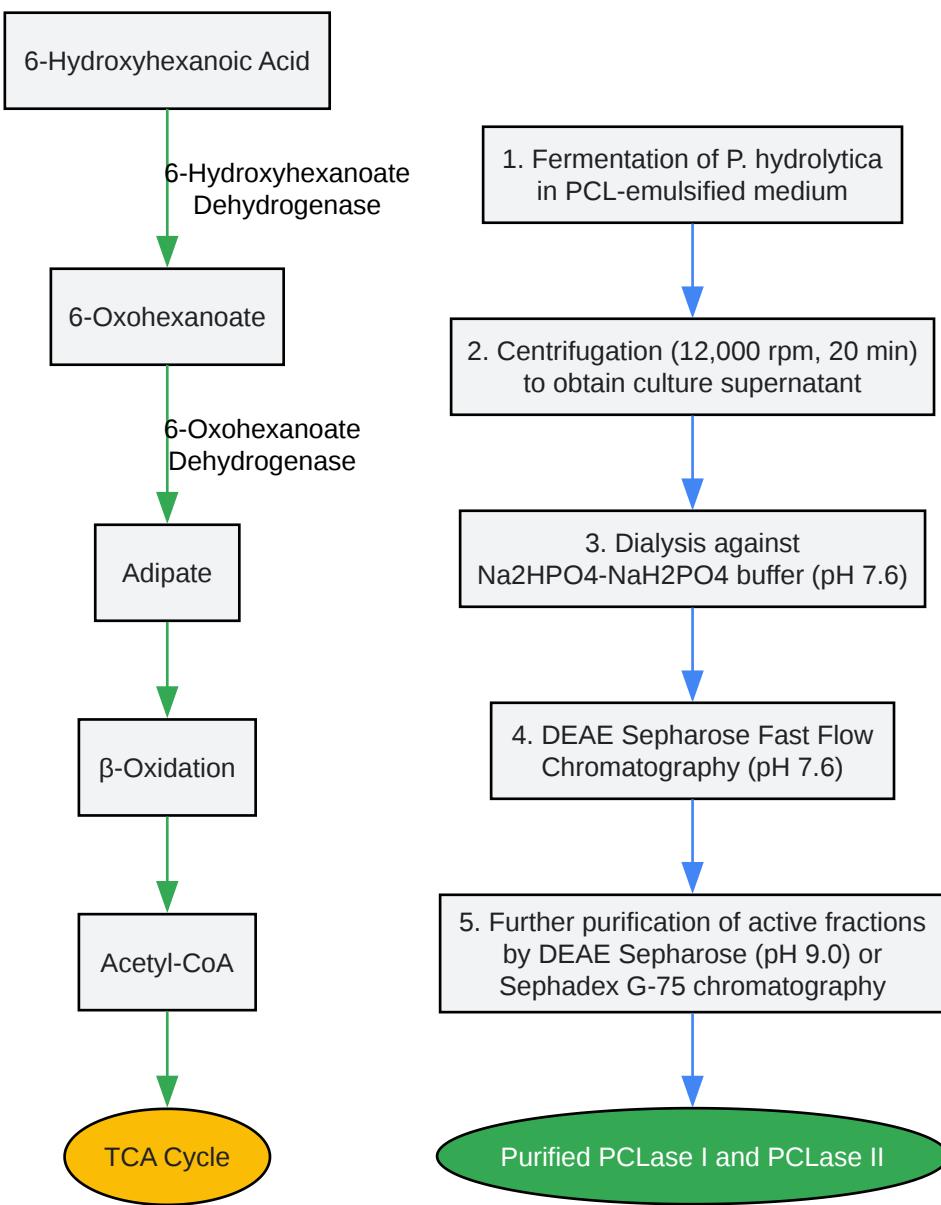
- Lipases (EC 3.1.1.3): These enzymes are highly effective in degrading PCL.^{[2][4]}

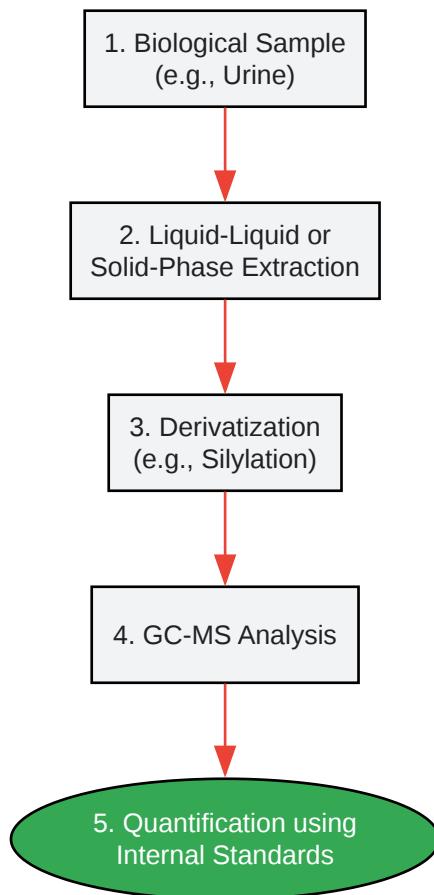
- Esterases (EC 3.1.1.1): Carboxylesterases also contribute significantly to PCL hydrolysis.[[2](#)][[4](#)]
- Cutinases (EC 3.1.1.74): Particularly in fungi, cutinases have been identified as potent PCL-degrading enzymes.[[4](#)]

This enzymatic action breaks down the high-molecular-weight PCL into water-soluble oligomers and the monomer, 6-hydroxyhexanoic acid (also known as 6-hydroxycaproic acid).[[5](#)][[6](#)]

Diagram of Extracellular PCL Hydrolysis







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